

Foundational Science of UniPR500: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UniPR500

Cat. No.: B15578260

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals. Content Type: An in-depth technical guide on the core science of **UniPR500**.

Introduction

UniPR500 is a small molecule antagonist of the Eph/ephrin receptor system, which has demonstrated potential as a novel hypoglycemic agent.^{[1][2]} It functions by inhibiting the protein-protein interaction (PPI) between EphA5 receptors and their ephrin-A5 ligands.^{[1][3]} This interaction is a key component of the communication system between pancreatic β -cells, which is essential for maintaining glucose homeostasis.^{[1][2]} Research has shown that **UniPR500** enhances glucose-stimulated insulin secretion (GSIS) and improves glucose tolerance in both healthy and insulin-resistant mouse models, suggesting its therapeutic potential in the context of diabetes.^{[1][2]} This document outlines the foundational science of **UniPR500**, including its mechanism of action, quantitative data from key experiments, and the protocols used to ascertain its activity.

Physicochemical Properties

The fundamental properties of the **UniPR500** compound are summarized below.

| Property | Value |
|------------------|---|
| CAS Number | 2085767-98-0 |
| Chemical Formula | C ₃₆ H ₅₁ N ₃ O ₄ |
| Molecular Weight | 589.82 g/mol |
| Exact Mass | 589.3880 |

Mechanism of Action

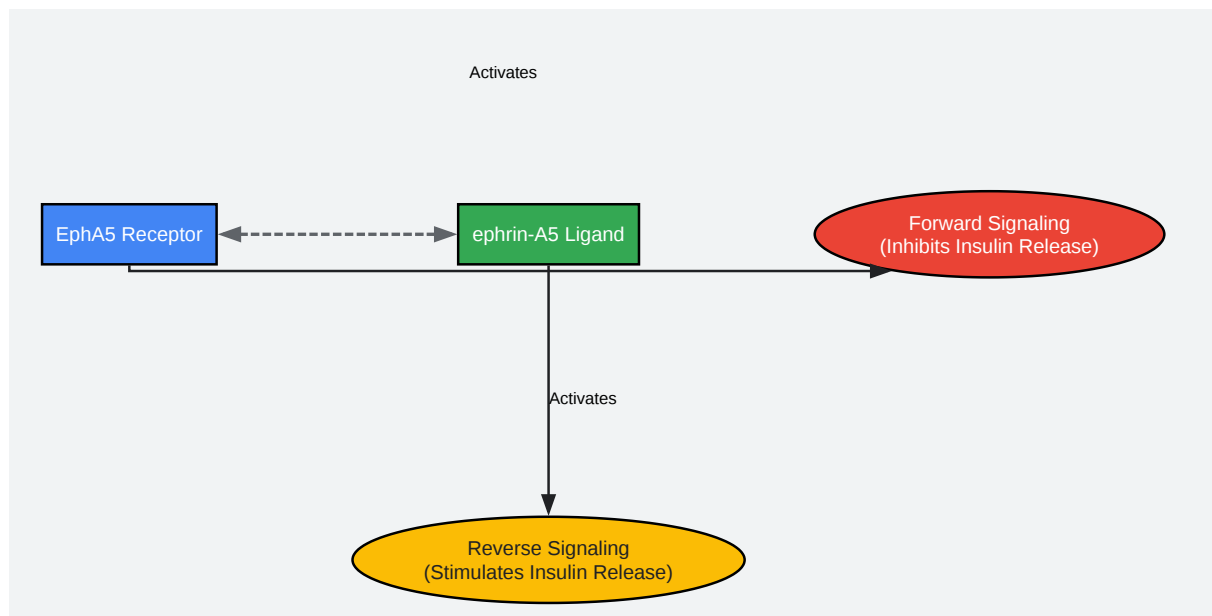
The Eph/ephrin system facilitates bidirectional signaling upon cell-to-cell contact. When the Eph receptor on one cell binds to an ephrin ligand on an adjacent cell, signals are transduced into both cells.^[2]

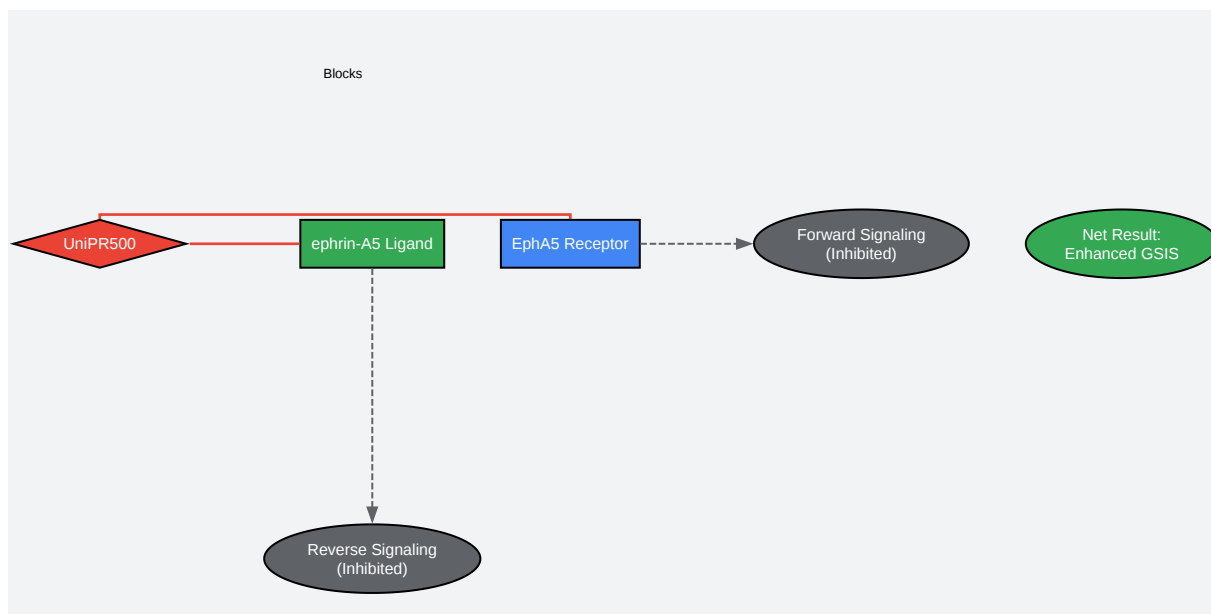
- Forward Signaling: The signal is transduced through the Eph receptor-expressing cell. In pancreatic β -cells, EphA forward signaling acts as a brake, inhibiting insulin release.^[2]
- Reverse Signaling: The signal is transduced through the ephrin ligand-expressing cell. In β -cells, ephrin-A reverse signaling stimulates insulin secretion.^[2]

UniPR500 functions as a protein-protein interaction inhibitor, physically blocking the binding of the EphA5 receptor to the ephrin-A5 ligand. This blockade inhibits both forward and reverse signaling pathways.^[3] The net effect in pancreatic islets is an enhancement of glucose-stimulated insulin secretion (GSIS), which suggests that under hyperglycemic conditions, the inhibitory forward signal is the dominant pathway modulated by **UniPR500**.^{[1][3]}

Visualizing the Signaling Pathway

The following diagrams illustrate the normal function of the EphA5/ephrin-A5 pathway in β -cells and the mechanism by which **UniPR500** alters this signaling.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. medkoo.com [medkoo.com]
- 3. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [Foundational Science of UniPR500: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15578260#investigating-the-foundational-science-of-unipr500>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com